

Physical Properties of Long-Chain Alkyl Iodides: A Technical Guide

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Compound of Interest

Compound Name: Eicosane, 1-iodo-

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of long-chain alkyl iodides. The data is presented in a structured format to facilitate comparison and analysis. Detailed experimental protocols for determining these properties are also included.

Core Physical Properties

Long-chain alkyl iodides are characterized by their physical properties, which are crucial for their application in various scientific and industrial fields, including drug development. These properties are largely influenced by the length of the alkyl chain and the presence of the iodine atom.

Data Summary

The following tables summarize key physical properties of selected long-chain alkyl iodides.

Compound Name	Chemical Formula	Molecular Weight (g/mol)	Melting Point (°C)
1-Iodododecane	C ₁₂ H ₂₅ I	296.23	-3[1][2]
1-Iodohectadecane	C ₁₆ H ₃₃ I	352.34	21-23[3][4]
1-Iodoctadecane	C ₁₈ H ₃₇ I	380.39	33-35[5][6][7]

Compound Name	Boiling Point (°C)	Pressure (mmHg)	Density (g/mL at 25°C)	Refractive Index (n _{20/D})
1-Iodododecane	159-160	15[1][2]	1.201[1][2]	1.484[1][2]
1-Iodoheptadecane	206-207	10[3][4][8]	1.121[3][4][8]	1.4806[3][4]
1-Iodoctadecane	194-197	2[5][7]	1.104[5]	1.4762 (estimate)[5]

Solubility

Long-chain alkyl iodides are generally insoluble in water due to their nonpolar alkyl chains and their inability to form hydrogen bonds with water molecules.[9][10] They are, however, soluble in a variety of organic solvents.[9][10][11] The principle of "like dissolves like" is a good guideline for predicting solubility.[12] For instance, 1-iodooctadecane is soluble in toluene.[5]

Experimental Protocols

Accurate determination of physical properties is essential for the characterization of long-chain alkyl iodides. The following are detailed methodologies for key experiments.

Melting Point Determination

The melting point is a critical indicator of a compound's purity.[13][14] Pure crystalline organic compounds typically have a sharp melting point range of 0.5-1.0°C.[13] Impurities tend to lower and broaden the melting range.[13][14]

Methodology: Thiele Tube Method[14]

- **Sample Preparation:** A small amount of the finely powdered long-chain alkyl iodide is packed into a capillary tube, sealed at one end.[14][15][16] The packing should be tight to ensure uniform heat transfer.[14]
- **Apparatus Setup:** The capillary tube is attached to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb.[14][15] The assembly is then

suspended in a Thiele tube containing a high-boiling point liquid like mineral oil or silicone oil.
[14] The rubber band should remain above the oil level to prevent melting.[14]

- **Heating:** The side arm of the Thiele tube is gently and uniformly heated with a Bunsen burner or other heat source.[14][15] This design promotes convection currents that ensure even heat distribution throughout the oil bath.[14] The heating rate should be slow, approximately 1-2°C per minute, especially near the expected melting point.[14]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range.[13][14][17]
- **Refinement:** For greater accuracy, an initial rapid determination can be performed to find the approximate melting point, followed by a slower, more careful measurement.[13]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.[18] It is an important physical property for characterizing and purifying liquids.

Methodology: Micro-Boiling Point Method[19]

- **Sample Preparation:** A few milliliters of the liquid long-chain alkyl iodide are placed in a small test tube.[19] A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end down.[18]
- **Apparatus Setup:** The test tube is attached to a thermometer and heated in a suitable heating bath, such as a Thiele tube or a metal block heater.[19][20] The setup should allow for uniform heating and clear observation of the sample.[18]
- **Heating:** The heating bath is heated gently. As the temperature rises, the air trapped in the capillary tube will expand and be expelled, seen as a stream of bubbles.[19] Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube.
[19][20]

- Observation: At this point, the heating is stopped.[19] As the apparatus cools, the stream of bubbles will slow down and stop. The moment the liquid is drawn up into the capillary tube, the temperature is recorded. This is the boiling point of the liquid.[19]
- Pressure Correction: The atmospheric pressure should be recorded as the boiling point is dependent on it.[20][21]

Density Determination

Density is the mass per unit volume of a substance and is a fundamental physical property.[22][23]

Methodology: Volumetric Method[24]

- Mass Measurement: A clean, dry volumetric flask or graduated cylinder of a known volume (e.g., 10 mL or 25 mL) is weighed accurately on an analytical balance.[24]
- Volume Measurement: The long-chain alkyl iodide is carefully added to the volumetric flask up to the calibration mark. Care should be taken to avoid parallax errors when reading the volume.
- Final Mass Measurement: The flask containing the alkyl iodide is reweighed.[24]
- Calculation: The density is calculated by dividing the mass of the alkyl iodide (final mass - initial mass of the empty flask) by the known volume of the flask.[22][23]
- Temperature Control: The temperature at which the measurement is made should be recorded, as density is temperature-dependent.[22][23]

Solubility Determination

Solubility tests provide valuable information about the polarity and functional groups present in a molecule.[25]

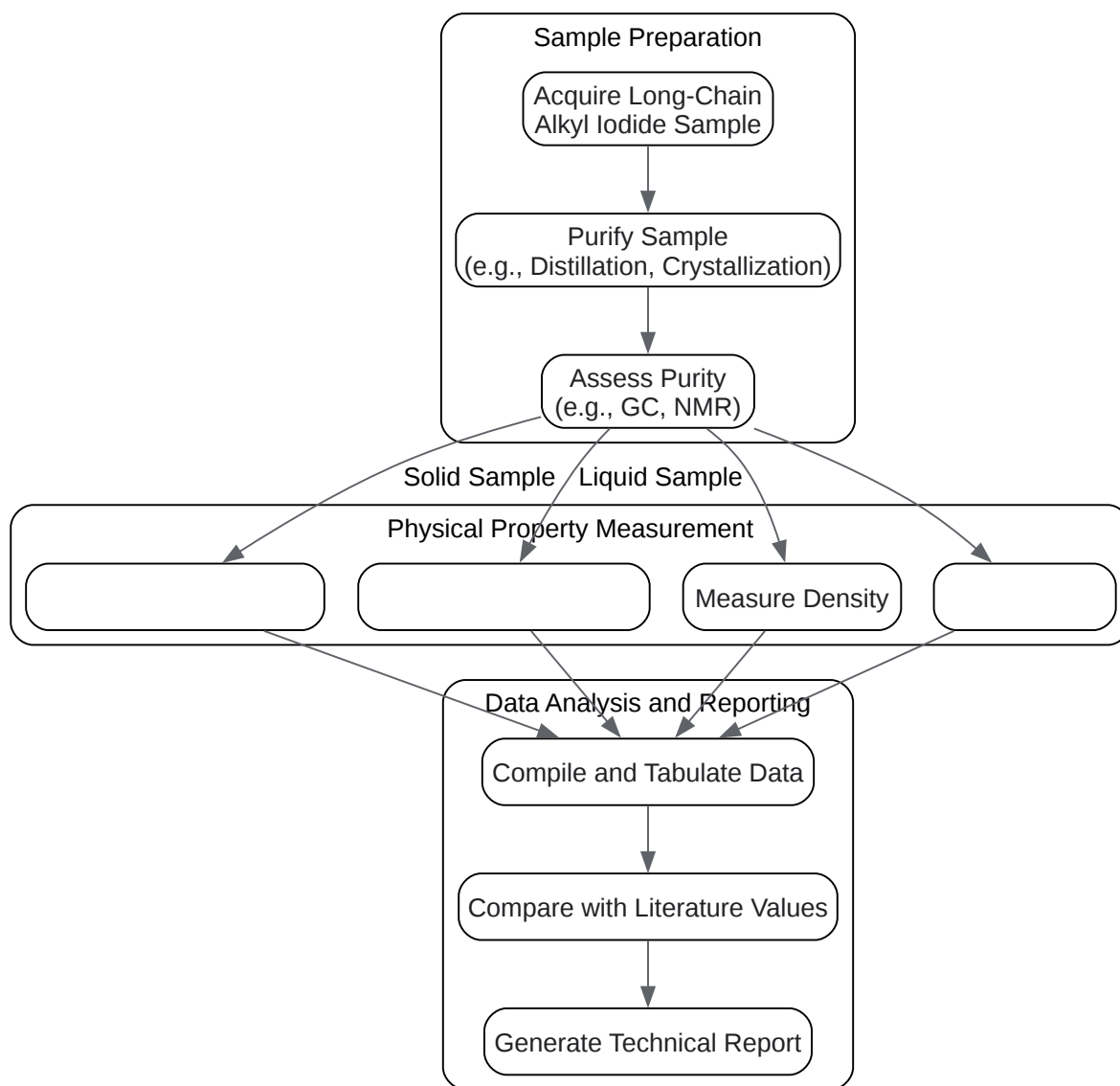
Methodology: Qualitative Solubility Test[25][26]

- Sample and Solvent Preparation: A small, measured amount of the long-chain alkyl iodide (e.g., 25 mg or 0.05 mL) is placed in a small test tube.[25]

- Addition of Solvent: A measured volume of the solvent (e.g., 0.75 mL of water or an organic solvent) is added to the test tube in small portions.[\[25\]](#)
- Observation: After each addition, the test tube is vigorously shaken.[\[25\]](#) The compound is considered soluble if it completely dissolves to form a homogeneous solution.[\[27\]](#) If two distinct layers form, the substances are immiscible (insoluble).[\[27\]](#)
- Systematic Testing: A systematic approach is often used, starting with water, followed by other solvents of varying polarity such as ethanol, diethyl ether, and toluene.[\[25\]](#)[\[26\]](#)

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for the physical characterization of a long-chain alkyl iodide.



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Caption: Workflow for Physical Characterization.

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